

2-Ethylhexyl chloroformate chemical properties and structure

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Compound of Interest

Compound Name: 2-Ethylhexyl chloroformate

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An In-depth Technical Guide to **2-Ethylhexyl Chloroformate**: Chemical Properties and Structure

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides a comprehensive overview of **2-Ethylhexyl chloroformate**, a key intermediate in various organic syntheses.

Chemical Structure and Identifiers

2-Ethylhexyl chloroformate is the 2-ethylhexyl ester of chloroformic acid. Its structure consists of a chloroformate group attached to a 2-ethylhexyl chain.

Identifier	Value	Citation
IUPAC Name	2-ethylhexyl carbonochloridate	[1]
CAS Number	24468-13-1	[1][2][3][4][5][6]
EC Number	246-278-9	[2][3]
Molecular Formula	C ₉ H ₁₇ ClO ₂	[1][2][3][4]
Molecular Weight	192.68 g/mol	[1][2][4]
InChI Key	RTGLJCSUKOLTEM-UHFFFAOYSA-N	[7]
SMILES	CCCCC(CC)COC(=O)Cl	[8]
Synonyms	Carbonochloridic acid, 2-ethylhexyl ester; 2-ethylhexyl chlorocarbonate; Chloroformic acid 2-ethylhexyl ester; Octyl chloroformate	[3][5][9][10]

Physicochemical Properties

2-Ethylhexyl chloroformate is a colorless to light yellow liquid with a pungent odor.[6][11][12] It is denser than water and is soluble in common organic solvents like acetone, toluene, chloroform, and THF.[8][11]

Property	Value	Citation
Appearance	Colorless to light yellow, clear liquid	[8][11][13]
Boiling Point	106-107 °C at 30 mm Hg	[8][9][13][14]
Melting Point	< -55 °C	[11]
Density	0.981 g/mL at 25 °C	[8][9][13][14]
Refractive Index (n _{20/D})	1.431	[8][9][13][14]
Flash Point	101 °C (closed cup)	[2][11]
Vapor Pressure	0.1 psi at 20 °C	[2]
Vapor Density	>1 (relative to air)	[2]

Reactivity and Stability

2-Ethylhexyl chloroformate is a reactive compound. Key reactivity information includes:

- **Reaction with Water:** It reacts with water and moist air, decomposing to produce corrosive and toxic fumes containing hydrogen chloride (HCl), carbon dioxide, and 2-ethylhexanol.[4][8][11][13] This reaction can generate significant heat.[4][11]
- **Incompatibilities:** It is incompatible with strong oxidizing agents, alcohols, and bases (including amines).[2][8][11][13] Contact with metals may lead to the evolution of flammable hydrogen gas.[4][8][11][13]
- **Hazardous Reactions:** It may react vigorously or explosively if mixed with diisopropyl ether or other ethers in the presence of trace amounts of metal salts.[2][4][8][11][13]
- **Stability:** The compound is stable under recommended storage conditions, which include a cool, dry, and well-ventilated area, protected from direct sunlight in a tightly closed original container.[3][15]

Experimental Protocols

Synthesis of 2-Ethylhexyl Chloroformate

A common method for the synthesis of **2-Ethylhexyl chloroformate** involves the reaction of 2-ethylhexanol with phosgene. A detailed experimental protocol is outlined in patent CN101602667A, which utilizes solid phosgene (triphosgene) for improved safety and handling. [\[15\]](#)

Materials:

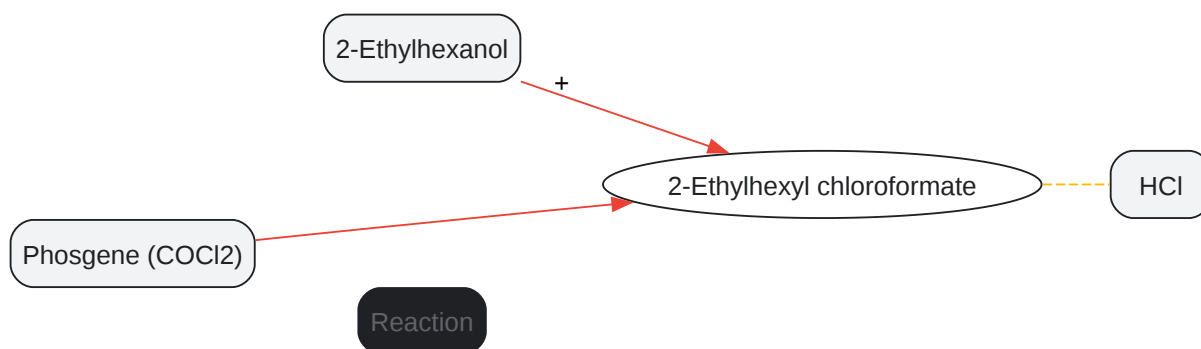
- Solid phosgene (triphosgene)
- 2-Ethylhexanol
- Sodium bicarbonate (or other alkaline substance like carbonate)
- Catalyst (e.g., as specified in the patent)
- Organic solvent (e.g., dichloromethane)

Procedure:

- In a reaction vessel, uniformly mix solid phosgene, a catalyst, and an alkaline substance (e.g., sodium bicarbonate) in an organic solvent. The molar ratio of solid phosgene to catalyst to alkaline substance should be approximately 2:1:4. [\[15\]](#)
- Stir the mixture for 10-30 minutes at a temperature between -5 °C and 25 °C. [\[15\]](#)
- Prepare a solution of 2-ethylhexanol diluted with the same organic solvent. The molar ratio of 2-ethylhexanol to solid phosgene should be 2:1. [\[15\]](#)
- Slowly add the 2-ethylhexanol solution to the reaction mixture. For example, one protocol specifies adding a 0.69 mol/L solution of 2-ethylhexanol in dichloromethane over 30 minutes. [\[15\]](#)
- Maintain the reaction temperature between -5 °C and 25 °C and continue stirring for 1 to 48 hours. One example protocol specifies reacting at 0 °C for 8 hours. [\[15\]](#)

- After the reaction is complete, separate the solid byproducts (e.g., sodium bicarbonate) by suction filtration.[15]
- Purify the resulting colorless oil by vacuum distillation to obtain **2-Ethylhexyl chloroformate**. [15]

This process is reported to yield a product with a purity of 98% and a yield of 91.1%. [15]



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Caption: Synthesis of **2-Ethylhexyl chloroformate**.

Analytical Methods

The quality and purity of **2-Ethylhexyl chloroformate** can be assessed using various analytical techniques. While detailed, step-by-step laboratory protocols are proprietary to manufacturers, the following methods are commonly employed:

Analytical Method	Purpose	Citation
Gas Chromatography (GC)	To determine the purity of the final product and quantify impurities such as residual 2-ethylhexanol and di-(2-ethylhexyl) carbonate.	[11]
Acidimetry	To measure the concentration of acidic impurities, primarily hydrogen chloride.	[11]
Iodometry	To detect and quantify residual phosgene.	[11]
Atomic Absorption Spectrometry (AAS)	To determine the concentration of trace metal impurities, such as iron.	[11]
Spectroscopy (NMR, IR)	¹ H NMR, ¹³ C NMR, and IR spectroscopy are used to confirm the chemical structure of the compound.	[8]

Safety and Handling

2-Ethylhexyl chloroformate is a toxic and corrosive substance.[4][11][15]

- Hazards: It is fatal if swallowed, inhaled, or in contact with skin.[15] It causes severe skin burns and eye damage.[15] The substance may also be corrosive to metals.[15]
- Handling Precautions: Use only in a well-ventilated area or in a closed system with appropriate exhaust ventilation.[2][15] Wear personal protective equipment, including gloves, protective clothing, and eye/face protection.[2][3][15] Avoid contact with skin, eyes, and clothing.[15] Wash hands thoroughly after handling.[2]
- Storage: Store in a cool, shaded, and well-ventilated place in a tightly closed, corrosion-resistant container.[2][15]

- Spills: In case of a spill, absorb the spillage to prevent material damage.[1][2] Isolate the spill area.[11]

Always consult the Safety Data Sheet (SDS) for complete and up-to-date safety information before handling this chemical.[2][3][11][15]

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